

Application Note: Strategic Synthesis of Tetrandrine Derivatives

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Compound of Interest

Compound Name: Tetrandrine
CAS No.: 916770-74-6
Cat. No.: B7760034

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Executive Summary & Strategic Rationale

Tetrandrine (TET), a bisbenzylisoquinoline alkaloid isolated from *Stephania tetrandra*, exhibits potent calcium channel blocking, anti-inflammatory, and P-glycoprotein (P-gp) reversal activities. However, its clinical translation is hindered by poor aqueous solubility, low bioavailability, and dose-dependent cardiotoxicity.

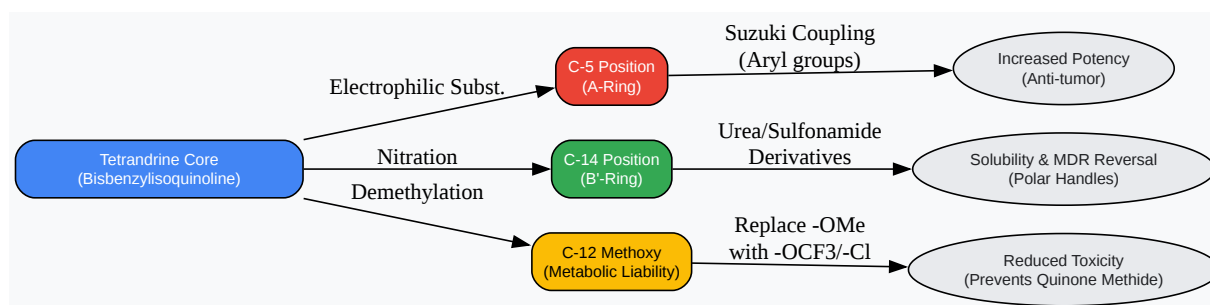
Current synthetic efforts focus on three strategic vectors:

- **C-14 Modification:** The primary site for introducing polar groups (amines, ureas, sulfonamides) to enhance solubility and reverse Multi-Drug Resistance (MDR).
- **C-5 Modification:** A steric "hotspot" on the A-ring where halogenation and subsequent Suzuki coupling significantly enhance anti-tumor potency.
- **C-12 Stabilization:** Modification of the metabolically labile methoxy group to reduce toxicity associated with quinone methide metabolite formation.

Structural Analysis & Modification Sites (SAR)

Understanding the steric and electronic landscape of TET is prerequisite to synthesis. The molecule consists of two benzyloquinoline units linked by ether bridges.

Visualization: Tetrandrine SAR Map



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Figure 1: Strategic modification sites on the **Tetrandrine** scaffold. C-5 and C-14 represent the most viable synthetic pathways for efficacy improvement.

Protocol A: C-14 Functionalization (The "Solubility" Pathway)

Objective: Introduction of nitrogen-containing motifs (ureas, sulfonamides) at the C-14 position.

Mechanism: Electrophilic aromatic substitution (Nitration)

Reduction

Nucleophilic Acylation. Rationale: The C-14 position is electronically activated and sterically accessible, allowing for high-yield nitration without disrupting the bisbenzyloquinoline cage structure.

Step 1: Regioselective Nitration

- Reagents: Conc.

, Acetic Anhydride (

).

- Procedure:
 - Dissolve **Tetrandrine** (1.0 eq) in
at 0°C.
 - Add concentrated
(1.1 eq) dropwise over 30 minutes. Critical: Maintain temp <5°C to prevent over-nitration or oxidative ring opening.
 - Stir for 3 hours at 0°C.
 - Pour into ice water, basify with
to pH 9.
 - Extract with
.
- Checkpoint: Product (14-nitro-**tetrandrine**) appears as a yellow solid. Verify via TLC (
shifts lower than TET).

Step 2: Reduction to 14-Amino-Tetrandrine

- Reagents: Hydrazine hydrate (
, Pd/C (10%), Ethanol.
- Procedure:
 - Suspend 14-nitro-**tetrandrine** in ethanol.
 - Add Pd/C (10% w/w) and heat to reflux.

- Add Hydrazine hydrate (5.0 eq) dropwise.
- Reflux for 4 hours until the yellow color fades (indicating reduction of nitro group).
- Filter through Celite to remove catalyst.
- Note: Zinc/HCl can be used as an alternative, but workup is messier due to zinc salts.

Step 3: Derivatization (Urea/Sulfonamide Formation)

This step differentiates the library.

- Option A (Ureas): React 14-amino-TET with isocyanates () in at RT.
- Option B (Sulfonamides): React with sulfonyl chlorides () + Pyridine.

Data Summary: C-14 Derivative Potency (Example)

Compound ID	Substitution (R)	IC50 (HL-60 Leukemia)	Solubility (mg/mL)
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| **Tetrandrine** | -H | 1.85

M | < 0.02 | | 14-Nitro-TET |

| 2.10

M | 0.05 | | Derivative 4g |

| 0.23

M | 0.85 |

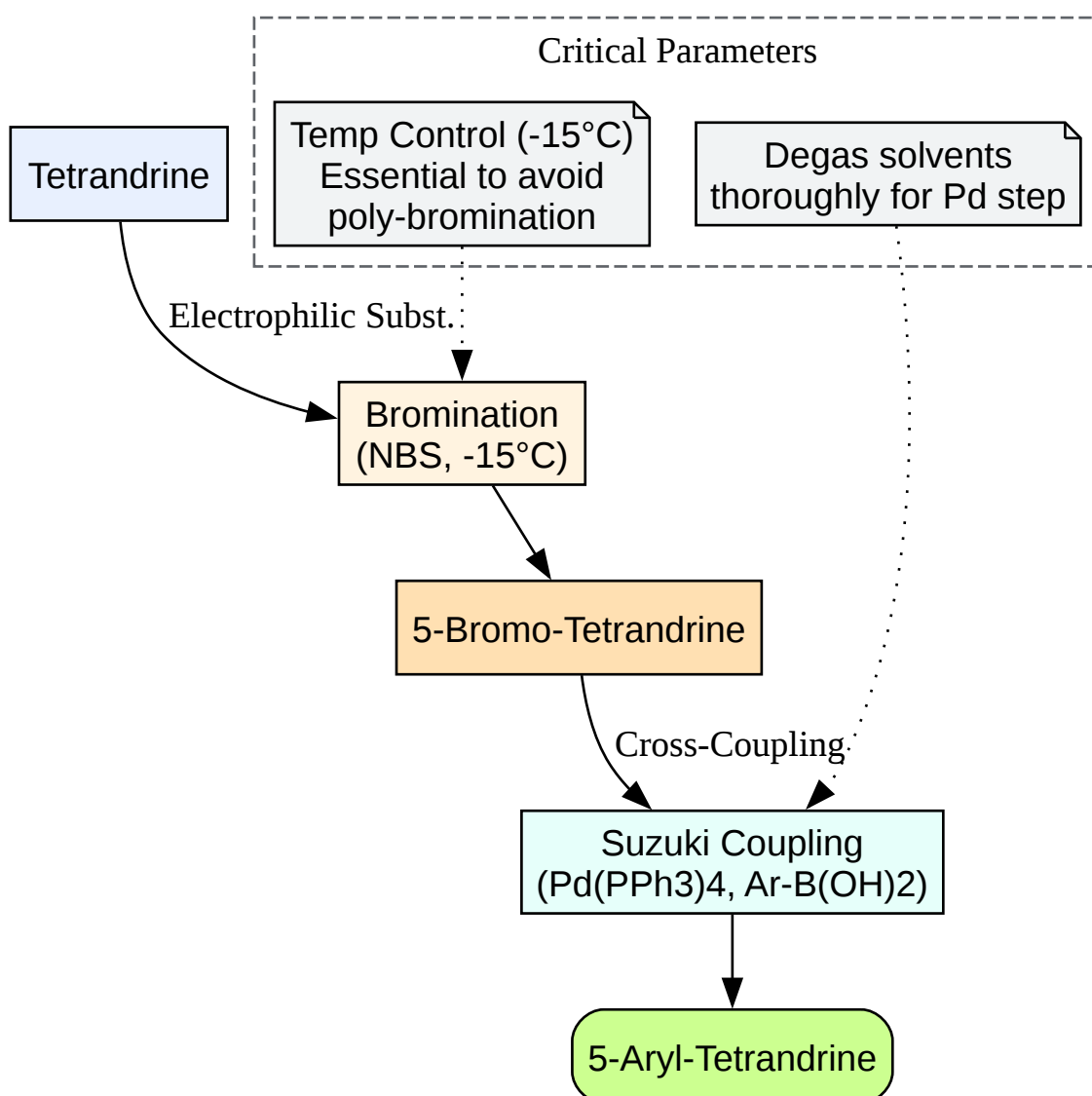
Ref: Derived from optimization studies in [1, 2].

Protocol B: C-5 Modification (The "Potency" Pathway)

Objective: Carbon-Carbon bond formation via Palladium-catalyzed cross-coupling. Mechanism: Halogenation

Suzuki-Miyaura Coupling.[1] Rationale: The C-5 position on the A-ring is susceptible to electrophilic halogenation. Subsequent arylation creates a hydrophobic pocket interaction that significantly boosts cytotoxicity against resistant cell lines.

Synthesis Workflow Diagram



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Figure 2: Workflow for C-5 Arylation. Temperature control during bromination is the critical quality attribute (CQA).

Detailed Protocol

- Bromination:
 - Dissolve TET in .
 - Cool to -15°C (Ice/Salt bath).
 - Add N-Bromosuccinimide (NBS, 1.05 eq) dissolved in dropwise over 1 hour.
 - Note: Using elemental bromine () is possible but often leads to degradation. NBS is milder.
 - Quench with (aq), extract, and purify via flash chromatography.
- Suzuki-Miyaura Coupling:
 - Reactants: 5-Bromo-TET (1 eq), Aryl boronic acid (1.5 eq).
 - Catalyst: (5 mol%).
 - Base: (2M aqueous solution).
 - Solvent: Toluene/Ethanol (4:1).
 - Condition: Degas with Argon for 15 mins. Reflux at 90°C for 12–24 hours.[2]

- Workup: Filter through Celite, extract with EtOAc, wash with brine.

Notes from the Bench: Troubleshooting & QC

Common Failure Modes

- Over-Nitration (C-14): If the reaction runs above 5°C, nitration may occur at C-5 or C-22, leading to inseparable mixtures. Solution: Strict cryo-cooling and slow addition of .
- Catalyst Poisoning (Suzuki): The tertiary amines in **Tetrandrine** can coordinate with Palladium, deactivating the catalyst. Solution: Use a slightly higher catalyst loading (5-8%) or switch to

which is more robust against amine coordination.
- O-Demethylation Issues: Attempting to demethylate C-12 using

often results in cleavage of the ether bridges (C8-C7'), destroying the macrocycle. Solution: Use milder reagents like Sodium ethanethiolate in DMF if O-demethylation is absolutely required, though this is low-yield.

Quality Control (Validation)

- HPLC: C18 Column, Mobile Phase: Acetonitrile/Water (0.1% TFA). Gradient 20%

90% ACN.
- NMR Signature:
 - C-14 Substitution: Disappearance of the singlet proton at

6.3-6.5 ppm (H-14).
 - C-5 Substitution: Disappearance of the singlet proton at

6.53 ppm (H-5) and downfield shift of H-8.

References

- Design, Synthesis of Novel **Tetrandrine**-14-I-Amino Acid and **Tetrandrine**-14-I-Amino Acid-Urea Derivatives as Potential Anti-Cancer Agents. *Molecules*, 2020.[3]
- Design and synthesis of novel C14-urea-**tetrandrine** derivatives with potent anti-cancer activity. *European Journal of Medicinal Chemistry*, 2018.
- Synthesis of **Tetrandrine** Derivatives and their Anti-Tumor Activities. *TSI Journals*, 2018.
- Synthesis, biological evaluation and toxicity of novel **tetrandrine** analogues. *Archives of Toxicology*, 2020.[3] (Discussion on C-12 metabolic liability).

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Sources

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- 2. tsijournals.com [tsijournals.com]
- 3. Design, Synthesis of Novel Tetrandrine-14-I-Amino Acid and Tetrandrine-14-I-Amino Acid-Urea Derivatives as Potential Anti-Cancer Agents - PubMed [pubmed.ncbi.nlm.nih.gov]
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